

An In-depth Technical Guide to the Synthesis and Characterization of Fluorophenylphosphanes

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Compound of Interest

Compound Name: (2-Fluorophenyl)phosphane

Cat. No.: B15168335

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: While direct, in-depth literature on the synthesis and characterization of unsubstituted **(2-Fluorophenyl)phosphane** is limited, this guide provides a comprehensive overview of the synthesis and characterization of a closely related and well-documented analogue, Tris(4-fluorophenyl)phosphine. The methodologies and characterization techniques described are broadly applicable to the synthesis and analysis of various fluorophenylphosphane derivatives.

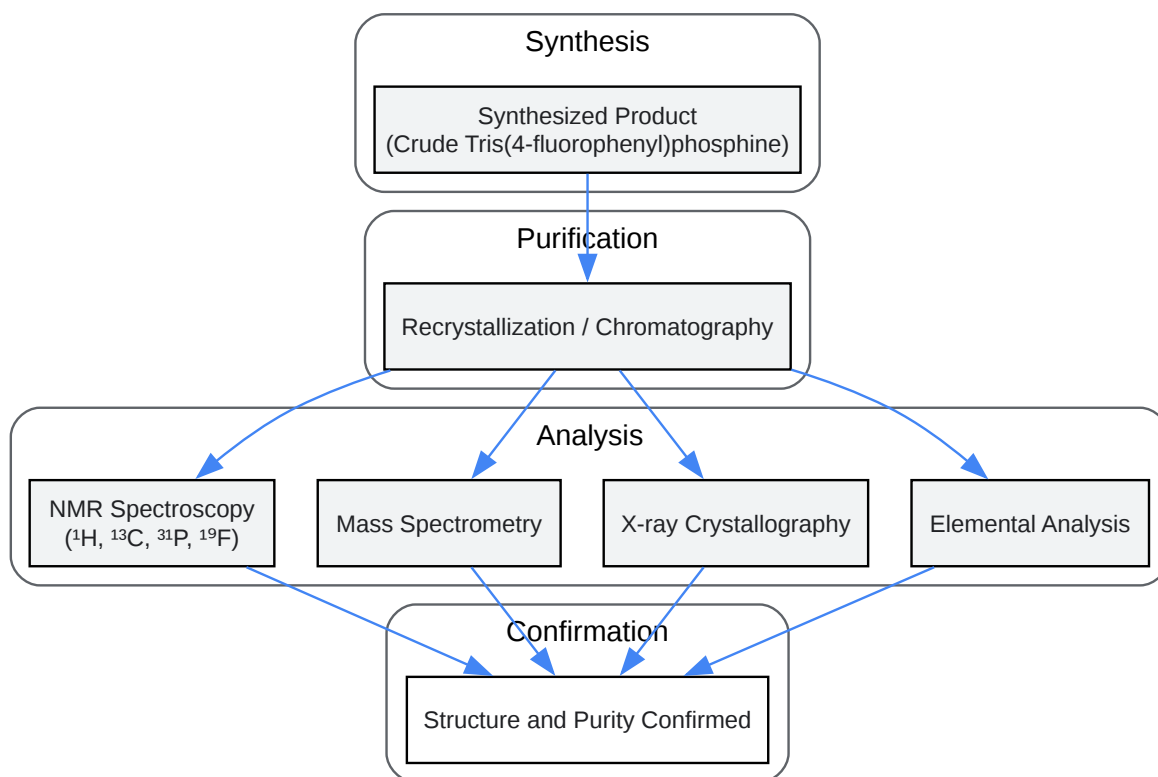
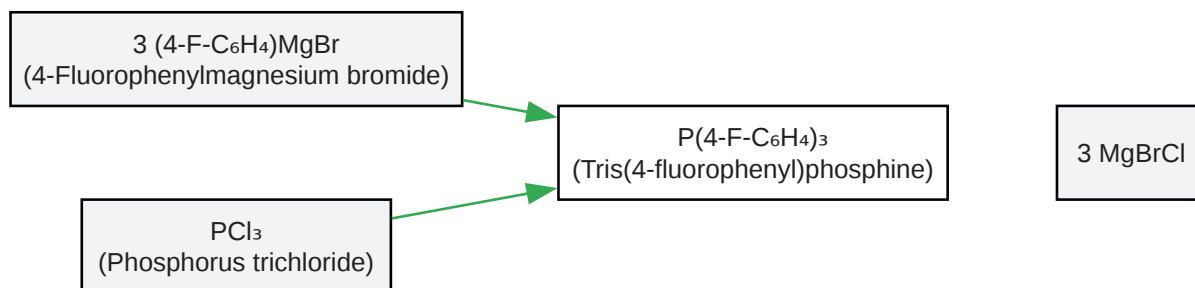
Introduction

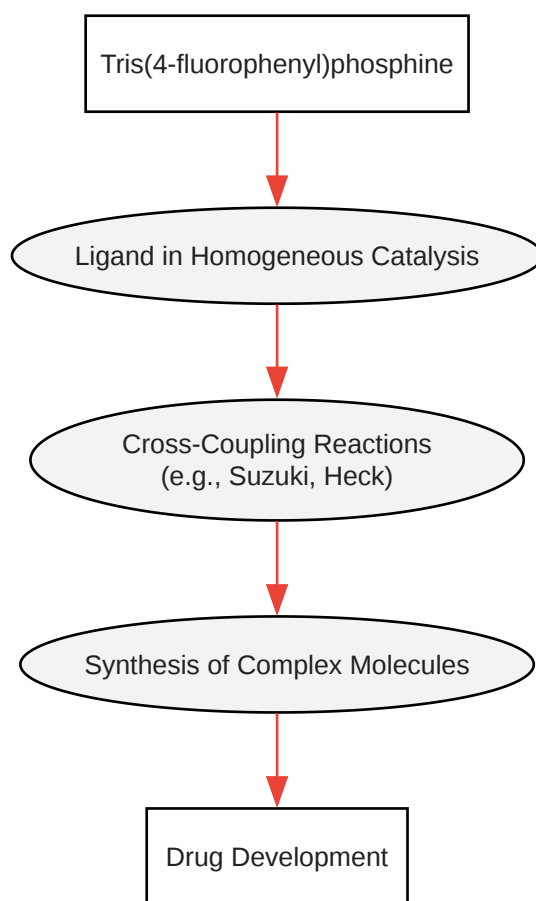
Phosphines, particularly functionalized arylphosphines, are a critical class of ligands in catalysis and serve as important intermediates in organic synthesis and drug discovery.^[1] Fluorinated phosphines, such as fluorophenylphosphanes, are of particular interest due to the unique electronic properties conferred by the fluorine substituent, which can influence the reactivity and efficacy of metal complexes and organic molecules.^[2] This guide details the synthesis and characterization of Tris(4-fluorophenyl)phosphine, a representative example of a fluorophenylphosphane.

Synthesis of Tris(4-fluorophenyl)phosphine

The synthesis of arylphosphines can be achieved through several established methods.[1] A common and effective route involves the reaction of a Grignard reagent with a phosphorus halide. For Tris(4-fluorophenyl)phosphine, this typically involves the reaction of 4-fluorophenylmagnesium bromide with phosphorus trichloride.

Reaction Scheme:





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References

- 1. Preparation of phosphines through C–P bond formation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cas 18437-78-0, TRIS(4-FLUOROPHENYL)PHOSPHINE | lookchem [lookchem.com]
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